

# Application Notes: Lithium Hydride in Nuclear Reactor Technology

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## Compound of Interest

Compound Name: *Lithium;hydron*

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These application notes provide a comprehensive overview of the utilization of lithium hydride (LiH) in nuclear reactor technology. LiH serves as a versatile material with significant applications as a neutron moderator, reflector, and shielding agent. Its unique properties, particularly its high hydrogen content by weight, make it a material of interest for various reactor designs, including compact and space-based reactors.

## Core Applications in Nuclear Reactors

Lithium hydride's primary roles in nuclear reactor technology stem from its interaction with neutrons. The hydrogen within the compound is highly effective at slowing down fast neutrons, a process known as moderation.

- **Neutron Moderator:** In thermal reactors, a moderator is required to reduce the kinetic energy of fast neutrons produced during fission to thermal energies, thereby increasing the probability of further fission events. Due to its high hydrogen density, LiH is an efficient moderator. For specialized applications, isotopically enriched Lithium-7 hydride ( $^7\text{LiH}$ ) is preferred to minimize neutron absorption and the production of tritium, which occurs when Lithium-6 ( $^6\text{Li}$ ) captures a neutron.[\[1\]](#)
- **Neutron Shielding:** The high hydrogen content of LiH also makes it an excellent lightweight material for neutron shielding.[\[2\]](#)[\[3\]](#)[\[4\]](#) It effectively attenuates neutron radiation, protecting

reactor components and personnel.[5] This is particularly advantageous in applications where weight is a critical factor, such as in space nuclear propulsion.[6]

- **Neutron Reflector:** Materials that scatter neutrons back into the reactor core are known as reflectors. By reducing neutron leakage, reflectors improve the neutron economy of the reactor. While less common than its other applications, LiH can also serve as a component in a reflector assembly.[6]
- **Tritium Breeding in Fusion Reactors:** In the context of fusion energy, lithium hydride, particularly lithium-6 deuteride ( $^6\text{LiD}$ ), is a key material for tritium breeding.[1][7] When bombarded with neutrons,  $^6\text{Li}$  undergoes a nuclear reaction to produce tritium, a crucial fuel component for deuterium-tritium (D-T) fusion reactions.[7]

## Quantitative Data Presentation

The following table summarizes the key physical and nuclear properties of lithium hydride relevant to its application in nuclear reactors.

Property	Value	Units	Notes and References
Physical Properties			
Chemical Formula	LiH	-	[1]
Molar Mass	7.95	g/mol	[1]
Density	0.78	g/cm <sup>3</sup>	[1]
Melting Point	688.7	°C	[1]
Boiling Point	900-1000 (decomposes)	°C	[1]
Thermal Conductivity (at 50°C)	0.125 (crystals), 0.0695 (compacts)	W/(cm·K)	Decreases with increasing temperature.[1]
Linear Thermal Expansion Coefficient (at room temp)	4.2 x 10 <sup>-5</sup>	/°C	[1]
Mohs Hardness	3.5	-	[1]
Nuclear Properties			
Hydrogen Content	~12.6	wt%	One of the highest hydrogen contents of any hydride.[7]
Neutron Absorption Cross-section ( <sup>7</sup> Li)	Low	barns	<sup>7</sup> Li is preferred for moderators to reduce neutron absorption.[1]
Neutron Absorption Cross-section ( <sup>6</sup> Li)	High (for thermal neutrons)	barns	Used for tritium breeding.[7]

## Experimental Protocols

This section outlines the methodologies for key experiments to evaluate the properties of lithium hydride for nuclear reactor applications.

## Protocol for Determining Neutron Moderation Efficiency

**Objective:** To quantify the effectiveness of lithium hydride in slowing down fast neutrons to thermal energies.

**Materials and Equipment:**

- Lithium hydride sample (typically a pressed pellet of known density and dimensions).
- A fast neutron source (e.g., Americium-Beryllium or a particle accelerator).
- A thermal neutron detector (e.g., a Boron Trifluoride or Helium-3 detector).
- Shielding materials (e.g., paraffin, borated polyethylene) to collimate the neutron beam and reduce background noise.
- Data acquisition system.

**Procedure:**

- **Background Measurement:** Position the thermal neutron detector at a fixed distance from the neutron source without the LiH sample in place. Measure the background count rate of thermal neutrons.
- **Sample Placement:** Place the lithium hydride sample between the neutron source and the detector. Ensure a consistent and reproducible geometry.
- **Measurement with Sample:** Acquire data from the thermal neutron detector for a predetermined amount of time to obtain statistically significant results.
- **Data Analysis:**
  - Subtract the background count rate from the measurement with the sample to determine the net thermal neutron count rate.
  - Compare the thermal neutron flux with and without the LiH sample to determine the moderation ratio.

- For more detailed analysis, a neutron spectrometer can be used to measure the energy spectrum of the neutrons after passing through the LiH sample.

## Protocol for Evaluating Neutron Shielding Attenuation

Objective: To measure the attenuation of a neutron beam as it passes through lithium hydride.

Materials and Equipment:

- Lithium hydride samples of varying, precisely measured thicknesses.
- A collimated neutron source (fast or thermal, depending on the desired data).
- A neutron detector sensitive to the energy range of the source.
- A sample holder that allows for easy and precise positioning of the LiH samples.
- Data acquisition system.

Procedure:

- Source and Detector Setup: Position the neutron source and detector in a fixed geometry with a clear beam path.
- Initial Intensity Measurement ( $I_0$ ): Measure the neutron intensity without any shielding material in the beam path.
- Measurement with LiH: Place a lithium hydride sample of a known thickness in the beam path and measure the transmitted neutron intensity ( $I$ ).
- Repeat for Different Thicknesses: Repeat step 3 with LiH samples of different thicknesses to obtain a range of attenuation data.
- Data Analysis:
  - For each thickness ( $x$ ), calculate the transmission fraction ( $I/I_0$ ).
  - Plot the natural logarithm of the transmission fraction ( $\ln(I/I_0)$ ) against the sample thickness ( $x$ ).

- The slope of this graph will be the negative of the linear attenuation coefficient ( $\mu$ ).
- The half-value layer (HVL), the thickness of LiH required to reduce the neutron intensity by half, can be calculated as  $HVL = \ln(2)/\mu$ .

## Mandatory Visualizations

### Signaling Pathways and Experimental Workflows

Caption: Logical relationships of LiH properties and its applications.

Caption: Experimental workflow for determining neutron shielding effectiveness.

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